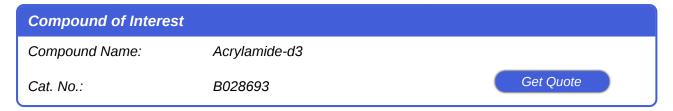


# Acrylamide-d3 physical and chemical properties.

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An In-Depth Technical Guide to **Acrylamide-d3**: Core Physical and Chemical Properties for Researchers

#### Introduction

Acrylamide-d3, a deuterated isotopologue of acrylamide, serves as a critical internal standard in analytical chemistry, particularly for the quantification of acrylamide in various matrices. Its utility stems from its chemical similarity to native acrylamide, while its increased mass allows for clear differentiation in mass spectrometry-based methods. This guide provides a comprehensive overview of the core physical and chemical properties of Acrylamide-d3, detailed experimental protocols for its application, and logical workflows for its use in research, tailored for scientists and drug development professionals.

### **Core Physical and Chemical Properties**

**Acrylamide-d3** is a white, crystalline solid at room temperature.[1] Its key properties are summarized below, providing a foundational dataset for its application in experimental settings.

# **Identification and General Properties**



Property	Value	Reference
Chemical Name	Acrylamide-2,3,3-d3	[2][3]
Synonyms	2-Propenamide-d3, Acrylic Amide-d3	[4][5]
CAS Number	122775-19-3	[4][5][6][7]
Unlabeled CAS Number	79-06-1	[6][7]
Molecular Formula	C <sub>3</sub> H <sub>2</sub> D <sub>3</sub> NO or C <sub>3</sub> <sup>2</sup> H <sub>3</sub> H <sub>2</sub> NO	[4][5][6][8]
Appearance	Off-White / White Crystalline Solid	[1][8]

**Physicochemical Data** 

Property	Value	Reference
Molecular Weight	74.10 g/mol	[4][6]
Exact Mass	74.055944021 Da	[6]
Melting Point	82-86 °C	[2]
Boiling Point	125 °C at 25 mmHg	[2][9]
Flash Point	138 °C (closed cup)	
Solubility	Soluble in Aqueous Acid	[3][9][10]
Isotopic Purity	≥98 atom % D	[7]
Chemical Purity	≥98%	[7]

# **Stability and Storage**

Proper handling and storage are crucial to maintain the integrity of **Acrylamide-d3**.

• Storage Temperature: Recommended storage is refrigerated at +2°C to +8°C or in a freezer at -20°C.[3][7][9] Some suppliers recommend 10°C or colder.[11]



- Light Sensitivity: The compound is light-sensitive and should be protected from light.[7][8]
- Stability in Solution: Stock solutions of **Acrylamide-d3** in methanol (e.g., 100 mg/L) are stable for at least one month when stored in amber glass at –18 °C.[12]
- Stability in Food Matrices: Studies on the non-deuterated form show that acrylamide is stable
  in most dry food matrices like cookies, cornflakes, and potato crisps when stored for 3
  months at 10-12°C.[13][14] However, significant decreases were observed in coffee and
  cacao powder over the same period, suggesting potential reactions with food components.
  [13][14]

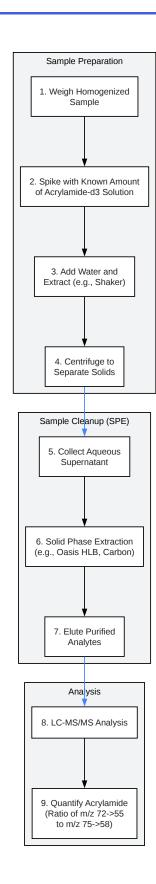
## **Experimental Protocols and Applications**

**Acrylamide-d3** is primarily used as an internal standard for the accurate quantification of acrylamide in complex samples, such as food products and environmental waters, using isotope dilution mass spectrometry.[15]

# General Workflow for Acrylamide Quantification using Acrylamide-d3

The following diagram outlines the typical workflow for sample analysis using **Acrylamide-d3** as an internal standard.





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Caption: Workflow for Acrylamide quantification using Acrylamide-d3 internal standard.



# Detailed Protocol: LC-MS/MS Analysis of Acrylamide in Water

This protocol is adapted from methodologies used for determining acrylamide in drinking water. [12][16]

- 1. Preparation of Standards:
- Prepare a stock solution of 100 mg/L Acrylamide-d3 in methanol.
- Store the stock solution in amber glass vials at -18°C. This solution is stable for at least one month.[12]
- Create working standards by diluting the stock solution in the appropriate matrix (e.g., HPLC-grade water).
- 2. Sample Preparation:
- Filter water samples using a 0.2-μm or 0.45-μm filter.[12]
- Add a precise volume of the Acrylamide-d3 stock or working solution to a known volume of the water sample to act as the internal standard. For example, add Acrylamide-d3 to a final concentration of 1 ng/mL.[12]
- 3. Solid Phase Extraction (SPE) Cleanup (for complex matrices):
- While direct injection is possible for clean water samples, complex environmental samples may require cleanup.[16]
- Condition an activated carbon SPE cartridge (e.g., 500 mg) as per the manufacturer's instructions.
- Pass the spiked water sample through the cartridge.
- Elute the analytes (acrylamide and **Acrylamide-d3**) with an appropriate solvent.
- 4. LC-MS/MS Instrumental Analysis:



- Liquid Chromatography (LC):
  - Column: ZORBAX SB-C18, 2.1 mm × 150 mm × 5 μm or similar reversed-phase column.
     [12]
  - Mobile Phase: Isocratic or gradient elution using water and methanol/acetonitrile, often with a formic acid modifier (e.g., 0.1%).
  - Flow Rate: 0.2 0.5 mL/min.[12]
  - Injection Volume: 20-400 μL.[12]
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Positive Electrospray Ionization (ESI+).[12]
  - Analysis Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Acrylamide: Precursor ion (m/z) 72 → Product ions (m/z) 55, 44.[13]
    - Acrylamide-d3 (Internal Standard): Precursor ion (m/z) 75 → Product ions (m/z) 58, 44.
       [13]
  - Quantification: The concentration of acrylamide in the sample is determined by comparing the peak area ratio of the primary transition for acrylamide (m/z 72 > 55) to that of Acrylamide-d3 (m/z 75 > 58).[13]

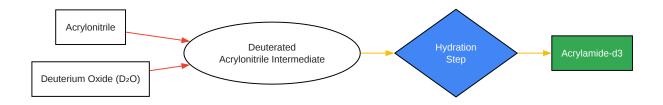
### **Synthesis and Logical Relationships**

While end-users typically purchase **Acrylamide-d3**, understanding its synthesis provides valuable context. A common synthetic route involves a two-step procedure starting from acrylonitrile and deuterium oxide.[17]

# **Logical Flow of Synthesis**



The synthesis pathway highlights the introduction of deuterium atoms into the molecule's backbone.



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Caption: Simplified two-step synthesis pathway for **Acrylamide-d3**.[17]

#### **Safety Information**

**Acrylamide-d3** should be handled with the same precautions as its non-deuterated counterpart. Unlabeled acrylamide is a known neurotoxin and is reasonably anticipated to be a human carcinogen.[1][8]

- Hazard Statements: Toxic if swallowed, harmful in contact with skin or if inhaled, causes skin
  and eye irritation, and may cause genetic defects, cancer, and damage to organs through
  prolonged or repeated exposure.
- Personal Protective Equipment (PPE): Always use appropriate PPE, including gloves, eye
  protection, and a lab coat. Handle in a chemical fume hood.
- Transportation: Classified as a Dangerous Good for transport, which may incur additional shipping charges.[4]

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